

# Cross-Species Potency of AZD5718: A Comparative Guide

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: AZD5718  
CAS No.: 2041076-43-9  
Cat. No.: B1192256

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## Introduction

**AZD5718** is a potent and selective inhibitor of 5-lipoxygenase-activating protein (FLAP), a critical component in the biosynthesis of leukotrienes. By targeting FLAP, **AZD5718** effectively suppresses the production of pro-inflammatory lipid mediators, such as leukotriene B4 (LTB4), making it a promising therapeutic candidate for a range of inflammatory diseases.

Understanding the cross-species potency of **AZD5718** is crucial for the preclinical evaluation and clinical translation of this compound. This guide provides a comparative overview of **AZD5718** potency across different species, supported by available experimental data and detailed methodologies.

## Data Presentation: Potency Comparison

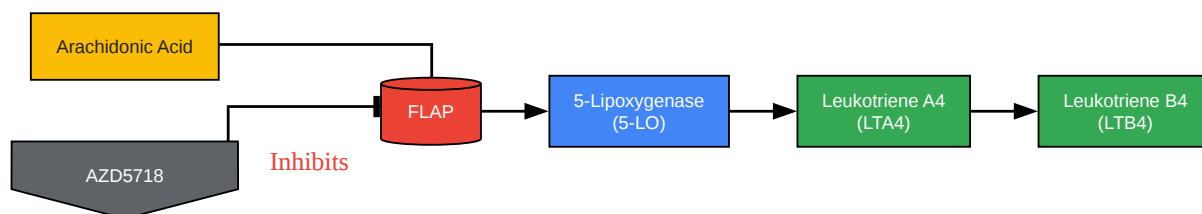
The inhibitory potency of **AZD5718** on LTB4 production in whole blood has been evaluated across several species. The available data are summarized in the table below.

| Species | Potency (IC50) for LTB4 Inhibition | Reference |
|---------|------------------------------------|-----------|
| Human   | 39 nM                              | [1]       |
| Dog     | Similar to human                   | [1]       |
| Rabbit  | Similar to human                   | [1]       |
| Rat     | Inactive                           | [1]       |
| Mouse   | Inactive                           | [1]       |

Note: The IC50 value represents the concentration of **AZD5718** required to inhibit LTB4 production by 50% in an in vitro whole blood assay. "Similar to human" indicates that preclinical studies showed comparable inhibition of leukotriene production to that observed in human whole blood, although specific IC50 values have not been detailed in the available literature. "Inactive" signifies that the compound did not inhibit leukotriene production in the whole blood of these species under the tested conditions.[1]

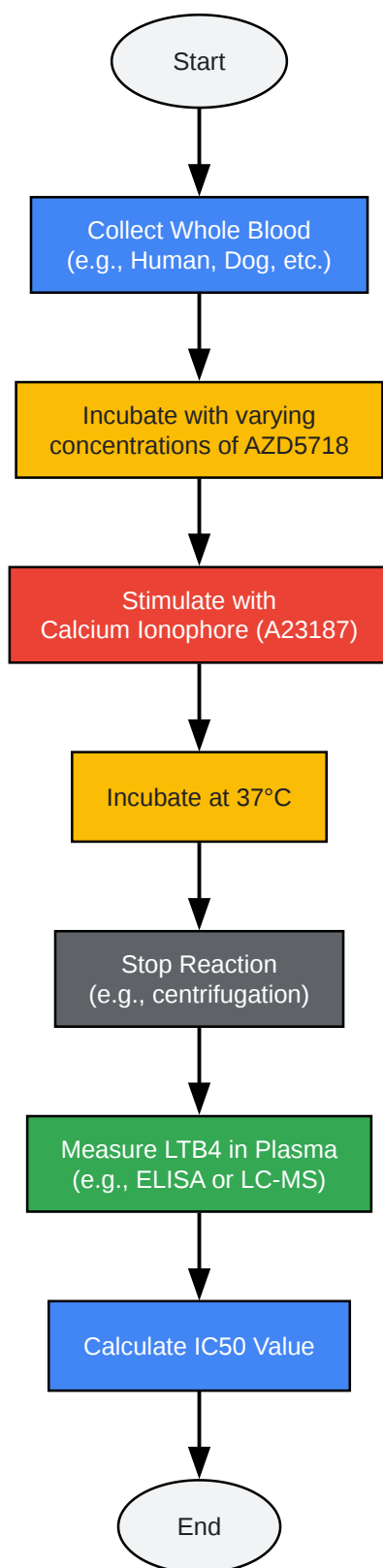
## Signaling Pathway and Experimental Workflow

To visually represent the mechanism of action and the experimental approach to determine potency, the following diagrams are provided.



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**Figure 1: AZD5718 Signaling Pathway**



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**Figure 2:** Experimental Workflow for Potency Assay

## Experimental Protocols

The following provides a detailed methodology for the in vitro whole blood assay used to determine the potency of **AZD5718**.

**Objective: To determine the half-maximal inhibitory concentration (IC<sub>50</sub>) of AZD5718 on calcium ionophore-stimulated LTB<sub>4</sub> production in whole blood.**

### Materials:

- Freshly collected whole blood from the species of interest (e.g., human, dog) in heparinized tubes.
- **AZD5718** stock solution (in a suitable solvent, e.g., DMSO).
- Calcium ionophore A23187 stock solution.
- Phosphate-buffered saline (PBS) or other suitable buffer.
- Reagents for LTB<sub>4</sub> quantification (e.g., ELISA kit or standards for LC-MS).
- Centrifuge.
- Incubator (37°C).
- Microplate reader (for ELISA).
- Liquid chromatography-mass spectrometry (LC-MS) system (optional).

### Procedure:

- Blood Collection and Preparation:
  - Collect whole blood from healthy donors into tubes containing an anticoagulant (e.g., heparin).
  - Use the blood within a short time frame to ensure cell viability.

- Compound Incubation:
  - Prepare serial dilutions of **AZD5718** in a suitable buffer.
  - In a microplate or microcentrifuge tubes, add a small volume of the diluted **AZD5718** solutions.
  - Add the whole blood to the wells/tubes containing the compound and mix gently.
  - Include a vehicle control (solvent only) and a positive control (no inhibitor).
  - Pre-incubate the blood with the compound for a specified period (e.g., 15-30 minutes) at 37°C.
- Stimulation of LTB4 Production:
  - Prepare a working solution of calcium ionophore A23187.
  - Add the A23187 solution to the blood samples to stimulate LTB4 production. A final concentration of 5-10 µM is often used.
  - Incubate the samples for a defined period (e.g., 10-30 minutes) at 37°C.
- Reaction Termination and Sample Processing:
  - Stop the reaction by placing the samples on ice and/or by centrifugation at a low speed (e.g., 1000 x g for 15 minutes) to separate the plasma.
  - Collect the supernatant (plasma) for LTB4 analysis.
- LTB4 Quantification:
  - Measure the concentration of LTB4 in the plasma samples using a validated method such as:
    - ELISA: Follow the manufacturer's instructions for the specific LTB4 ELISA kit. This typically involves adding the plasma samples to a pre-coated plate, followed by the

addition of detection antibodies and a substrate for color development. The absorbance is then read on a microplate reader.

- LC-MS: This method provides high specificity and sensitivity. It involves sample extraction followed by chromatographic separation and mass spectrometric detection of LTB4.
- Data Analysis:
  - Construct a dose-response curve by plotting the percentage of LTB4 inhibition against the logarithm of the **AZD5718** concentration.
  - Calculate the IC50 value from the dose-response curve using a suitable software package (e.g., GraphPad Prism). The IC50 is the concentration of **AZD5718** that causes 50% inhibition of LTB4 production compared to the vehicle control.

## Conclusion

**AZD5718** demonstrates potent inhibition of LTB4 production in human, dog, and rabbit whole blood, highlighting its potential for therapeutic use in these species.[1] Conversely, the lack of activity in rodents (rats and mice) is a critical consideration for the selection of appropriate animal models for preclinical efficacy and safety studies.[1] The provided experimental protocol offers a robust framework for assessing the potency of FLAP inhibitors like **AZD5718** in a physiologically relevant ex vivo setting.

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## References

- [1. AZD5718 \[openinnovation.astrazeneca.com\]](#)
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